

# Commercial Sourcing and Technical Overview of Bisline for Research Applications

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## Compound of Interest

Compound Name: *Bisline*

Cat. No.: *B1604929*

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This technical guide provides a comprehensive overview of the commercial availability and known scientific context of **Bisline** (CAS No. 30258-28-7), a pyrrolizidine alkaloid. Due to the limited specific research on **Bisline** itself, this document also contextualizes its relevance as a metabolite of the hepatotoxic pyrrolizidine alkaloid, Isoline. All quantitative data from identified commercial suppliers is summarized for comparative analysis.

## Introduction to Bisline

**Bisline** is a natural product that has been identified in plant species such as *Senecio othonniformis*.<sup>[1]</sup> Chemically, it is a pyrrolizidine alkaloid with the molecular formula  $C_{18}H_{27}NO_6$ .<sup>[2]</sup> In toxicological studies, **Bisline** is recognized as a primary metabolite of Isoline, a known hepatotoxic compound. The metabolic conversion of Isoline to **Bisline** is a key aspect of its toxicological profile.

## Commercial Suppliers of Bisline

The following table summarizes the commercial availability of **Bisline** for research purposes from various suppliers. Purity levels and available quantities are presented as indicated by the suppliers. Pricing information is often subject to quotation and may vary.

Supplier	Catalog No.	Purity	Available Quantities	Contact for Pricing
ChemFaces	CFN00350	>98%	5mg, 10mg, 20mg (and more)	--INVALID-LINK--
BioCrick	BCN2062	>98%	Inquire	Inquire
LookChem	-	Varies	1mg, 100g, 1g	Inquire
ScreenLib	-	>98%	Inquire	Inquire

## Physicochemical Properties

A summary of the key physicochemical properties of **Bisline** is provided below.

Property	Value	Source
CAS Number	30258-28-7	PubChem
Molecular Formula	C18H27NO6	PubChem
Molecular Weight	353.41 g/mol	PubChem
Appearance	Inquire with supplier	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces, BioCrick

## Biological Context and Potential Research Applications

Currently, there is a significant lack of published research focusing specifically on the biological activities of **Bisline**. Its primary relevance in the scientific literature is as a metabolite of Isoline, a hepatotoxic pyrrolizidine alkaloid. Therefore, research applications for **Bisline** would likely be centered around toxicology, pharmacology, and drug metabolism studies, particularly in the context of pyrrolizidine alkaloid-induced liver injury.

Potential areas of investigation could include:

- Comparative toxicology studies: Assessing the cytotoxicity and hepatotoxicity of **Bisline** in comparison to its parent compound, Isoline.
- Metabolic stability assays: Investigating the further metabolism of **Bisline** in various in vitro and in vivo systems.
- Biomarker of exposure: Evaluating the use of **Bisline** as a biomarker for exposure to Isoline-containing plants.

## Experimental Protocols

Detailed experimental protocols for the use of **Bisline** in specific research applications are not readily available in the public domain due to the limited research on this compound. However, a general protocol for the analysis of **Bisline** as a metabolite of Isoline by High-Performance Liquid Chromatography (HPLC) has been described.

### General HPLC Assay for the Determination of Isoline and its Metabolites (including Bisline)

This protocol is adapted from a method developed for the simultaneous determination of isoline and its metabolites in rat and mouse liver microsomal incubations.<sup>[1]</sup>

#### 1. Sample Preparation (from in vitro microsomal incubation):

- Quench the incubation reaction with an equal volume of ice-cold acetonitrile.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes to precipitate proteins.
- Collect the supernatant and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for HPLC analysis.

#### 2. HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm).
- Mobile Phase A: 0.01 M dihydro-potassium phosphate, pH 4.8.
- Mobile Phase B: Acetonitrile.

- Gradient Elution: A gradient elution program should be optimized to achieve separation of Isoleline, **Bisline**, and other potential metabolites.
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at an appropriate wavelength (e.g., 220 nm).
- Injection Volume: 20 µL.

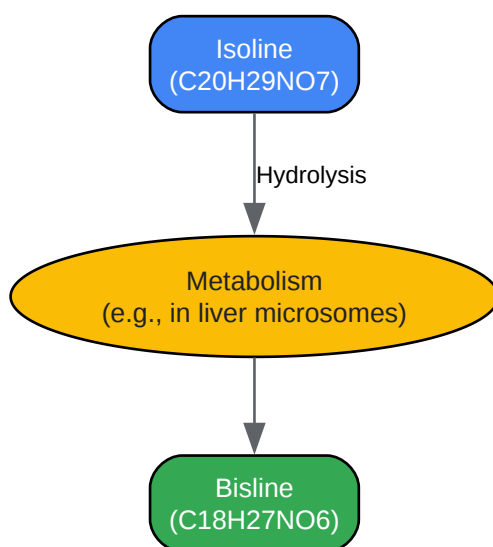
### 3. Data Analysis:

- Identify the peak corresponding to **Bisline** by comparing the retention time with a pure analytical standard of **Bisline**.
- Quantify the amount of **Bisline** by constructing a standard curve with known concentrations of the **Bisline** standard.

## Visualizing the Metabolic Pathway

The following diagram illustrates the metabolic conversion of Isoleline to its metabolite, **Bisline**.

Metabolic Conversion of Isoleline to Bisline



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Caption: Metabolic pathway of Isoleline to **Bisline**.

## Conclusion

**Bisline** is a commercially available pyrrolizidine alkaloid primarily of interest to researchers in toxicology and drug metabolism due to its role as a metabolite of the hepatotoxic compound Isoline. While several suppliers offer **Bisline** for research use, there is a notable scarcity of published studies on its specific biological activities, mechanisms of action, and detailed experimental protocols. Future research is warranted to fully characterize the toxicological and pharmacological profile of this natural product.

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## References

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